

handling and safety precautions for 1-Bromo-4-nitrobenzene-d4

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Compound of Interest

Compound Name: **1-Bromo-4-nitrobenzene-d4**

Cat. No.: **B561865**

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Technical Support Center: 1-Bromo-4-nitrobenzene-d4

This guide provides essential safety, handling, and troubleshooting information for researchers, scientists, and drug development professionals working with **1-Bromo-4-nitrobenzene-d4**.

Frequently Asked Questions (FAQs)

Q1: What is **1-Bromo-4-nitrobenzene-d4** and what are its primary hazards?

A1: **1-Bromo-4-nitrobenzene-d4** (CAS: 350820-19-8) is a deuterated form of 1-Bromo-4-nitrobenzene.^[1] It is a solid, typically appearing as a light yellow or off-white to brown powder.^{[1][2][3]} The primary hazards associated with this chemical are:

- Acute Toxicity: It is harmful if swallowed, inhaled, or if it comes into contact with skin (Acute Toxicity, Category 4).^{[1][3][4][5]}
- Irritation: It causes serious eye irritation (Category 2) and skin irritation (Category 2).^{[1][3][4][5][6]} It may also cause respiratory irritation.^{[3][4][5][6]}
- Organ Toxicity: It may cause damage to organs, including the liver, blood, and reproductive system, through prolonged or repeated exposure.^{[4][5]}

- Methemoglobinemia: Absorption into the body can lead to the formation of methemoglobin, which can cause cyanosis (a bluish discoloration of the skin).[1][2] The onset of these symptoms may be delayed.[1][2]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

A2: A comprehensive risk assessment should always be conducted. However, the following PPE is required as a minimum:

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to NIOSH (US) or EN166 (EU) standards.[1][2]
- Hand Protection: Handle with chemically resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.[1]
- Body Protection: Wear impervious clothing, such as a lab coat, to prevent skin exposure.[1][2]
- Respiratory Protection: All handling of the solid material should be done in a well-ventilated area, preferably a chemical fume hood, to avoid dust formation.[1][3][6] If a risk assessment shows that air-purifying respirators are necessary, use a full-face respirator with appropriate cartridges.[1]

Q3: What are the correct storage conditions for **1-Bromo-4-nitrobenzene-d4**?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[2][4][6] It should be stored at room temperature away from incompatible substances like strong oxidizing agents and bases.[1][3][6]

Q4: What immediate actions should be taken in case of accidental exposure?

A4:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[2] Remove contact lenses if present and easy to do so.[1][4] Seek immediate medical attention.[2][4]

- Skin Contact: Immediately remove all contaminated clothing.[6] Wash the affected skin area with plenty of soap and water.[1][4] If irritation persists, seek medical attention.[4]
- Inhalation: Move the affected person to fresh air immediately.[1][2] If the person is not breathing, provide artificial respiration.[1] Seek medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[2] Never give anything by mouth to an unconscious person.[1][2] Rinse the mouth with water and call a physician or poison control center immediately.[1][4]

Q5: How should a small spill of **1-Bromo-4-nitrobenzene-d4** be managed?

A5: For small spills, first ensure you are wearing the proper PPE.[1] Avoid generating dust.[1][6] Carefully sweep or vacuum the spilled material and place it into a suitable, closed, and labeled container for disposal.[1][2][3] Prevent the material from entering drains.[1][6] Clean the spill area thoroughly.

Q6: What is the proper procedure for disposing of waste containing this chemical?

A6: Waste containing **1-Bromo-4-nitrobenzene-d4** is considered hazardous.[3] It must be disposed of through a licensed professional waste disposal service.[1] The recommended method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1] Do not allow the product to enter drains.[1][6]

Troubleshooting Guide

Problem Encountered	Possible Cause(s)	Recommended Solution(s)
User experiences skin or respiratory irritation during handling.	1. Inadequate Personal Protective Equipment (PPE).2. Handling outside of a chemical fume hood.3. Improper technique causing dust generation.	1. Review and upgrade PPE. Ensure gloves are intact and the lab coat is fully buttoned.2. Immediately move all handling procedures into a certified chemical fume hood.3. Handle the material gently. Avoid scooping or pouring quickly. Use appropriate tools to minimize dust.
Inconsistent or poor experimental results (e.g., low yield).	1. Compound degradation due to improper storage.2. Contamination from improper handling.	1. Verify storage conditions (cool, dry, tightly sealed, away from light and incompatibles). [2][4][6] Use a fresh batch of the compound if degradation is suspected.2. Always use clean spatulas and glassware. Avoid cross-contamination by ensuring the work area is clean before and after use.
Visible powder contamination on lab bench or equipment after use.	1. Ineffective spill cleanup.2. Generation of dust that has settled on surfaces.	1. Review spill cleanup protocol. Ensure the area is decontaminated after the solid material is removed.2. Improve handling techniques to minimize dust. [1][2] Perform a thorough decontamination of the work area and equipment after each use.

Quantitative Data Summary

The following table summarizes key physical and chemical properties for 1-Bromo-4-nitrobenzene. Data for the deuterated version (d4) is expected to be very similar.

Property	Value	Source(s)
CAS Number	350820-19-8 (d4) / 586-78-7 (unlabelled)	[1]
Chemical Formula	C ₆ D ₄ BrNO ₂	[1]
Molecular Weight	~202.01 g/mol	[7]
Physical State	Solid, crystalline powder	[1] [2] [3]
Appearance	Light yellow / Off-white to brown	[1] [2] [3]
Melting Point	124 - 127 °C (255 - 261 °F)	[1] [3]
Boiling Point	255 - 256 °C (491 - 493 °F)	[1]
Partition Coefficient (log Pow)	2.55	[1] [6]

Experimental Protocols

Protocol 1: Standard Procedure for Weighing and Handling

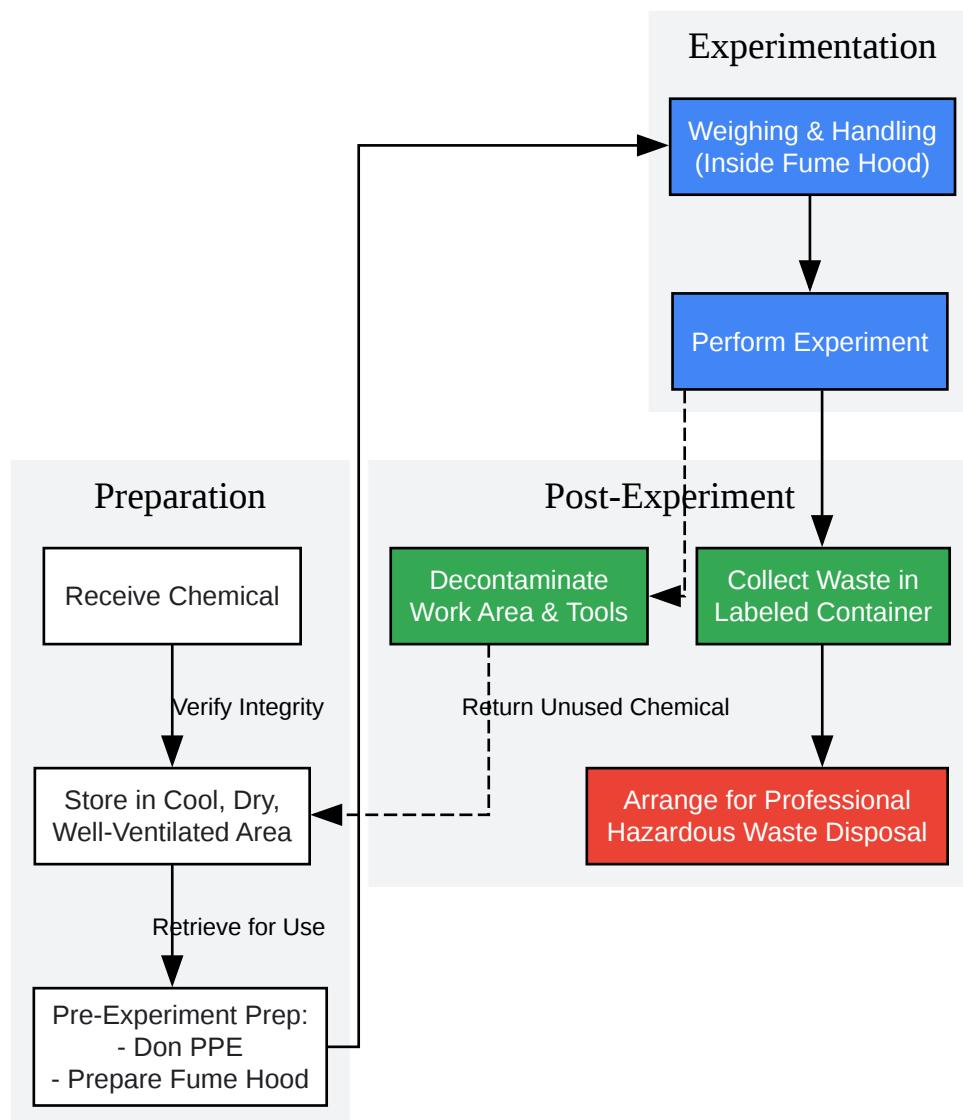
- Preparation: Before handling, ensure a certified chemical fume hood is operational. Decontaminate the work surface. Assemble all necessary equipment (weigh boat, spatulas, secondary container).
- Personal Protective Equipment: Don the required PPE, including a lab coat, safety goggles, and chemically resistant gloves.
- Handling in Fume Hood: Place the stock container of **1-Bromo-4-nitrobenzene-d4**, a weigh boat on an analytical balance, and any receiving flasks inside the fume hood.
- Dispensing: Keeping the container inside the fume hood, carefully open it. Use a clean spatula to gently transfer the desired amount of powder to the weigh boat. Avoid any actions that could create dust.

- **Sealing and Storage:** Securely close the stock container immediately after dispensing. Return it to its designated storage location.[6]
- **Transfer:** Carefully transfer the weighed powder to the reaction vessel or for solution preparation.
- **Decontamination and Cleanup:** Dispose of the used weigh boat and any contaminated materials (e.g., wipes) in the designated hazardous waste container.[8] Wipe down the spatula and the work surface inside the fume hood with an appropriate solvent.

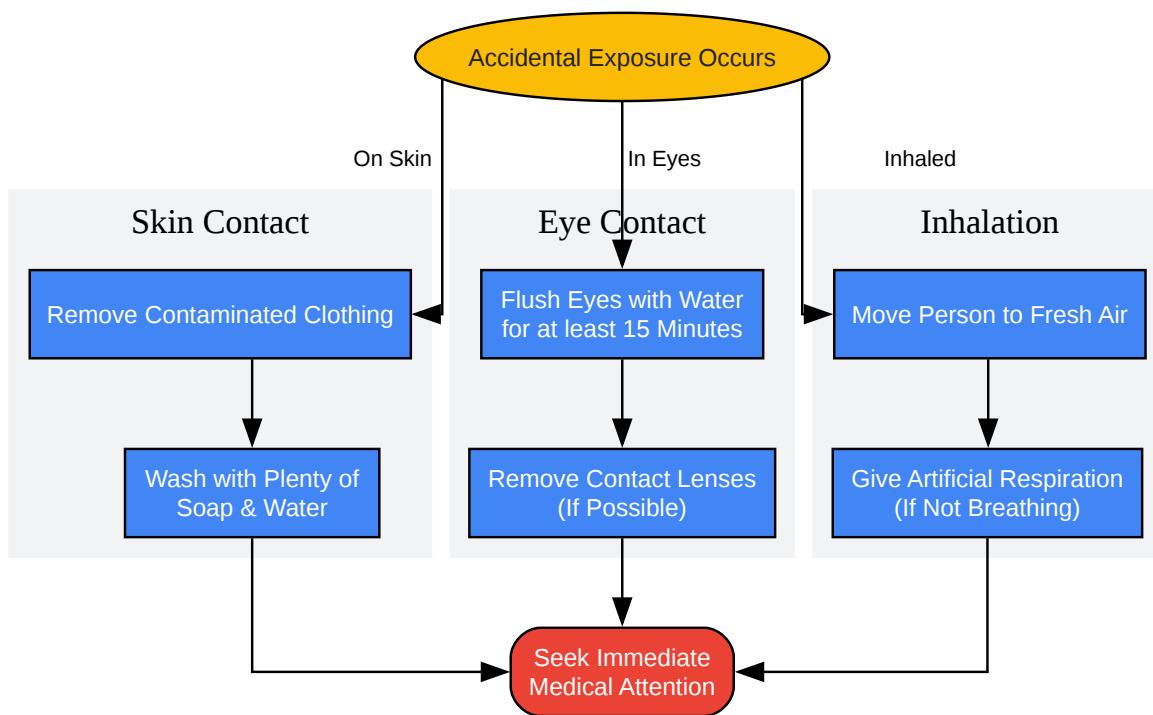
Protocol 2: Emergency Response for a Small Spill

- **Alert and Isolate:** Alert personnel in the immediate area. Restrict access to the spill location.
- **Assess and Equip:** Ensure you are wearing the correct PPE (respirator may be required depending on spill size and location).[1]
- **Containment:** If the powder is spreading, prevent further dispersal. Do not use air currents to clean.
- **Cleanup:** Gently cover the spill with an absorbent pad if available to minimize dust generation. Carefully sweep or scoop the material into a labeled container for hazardous waste.[1][3] Avoid creating dust clouds.[1][6]
- **Final Decontamination:** Clean the spill area with a cloth dampened with a suitable solvent. Place all cleanup materials into the hazardous waste container.
- **Reporting:** Report the incident to the laboratory supervisor or Environmental Health & Safety (EHS) department, following institutional procedures.

Visual Workflows

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Caption: Workflow for the safe handling of **1-Bromo-4-nitrobenzene-d4**.



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Caption: Logic diagram for first aid response to accidental exposure.

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